

# An In-depth Technical Guide to the Physical Properties of Indene Oxide

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## Compound of Interest

Compound Name: Indene oxide

Cat. No.: B1585399

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## Introduction

**Indene oxide** (CAS RN: 768-22-9), with the IUPAC name 6,6a-dihydro-1aH-indeno[1,2-b]oxirene, is a versatile bicyclic epoxide derived from indene.<sup>[1][2]</sup> Its unique structure, consisting of a fused benzene and cyclopentene ring with an epoxide group, makes it a valuable intermediate in organic synthesis.<sup>[1]</sup> This guide provides a comprehensive overview of the physical properties of **indene oxide**, intended to support research, development, and application in pharmaceuticals and material science.

## Core Physical Properties

The physical characteristics of **indene oxide** are crucial for its handling, storage, and application in various chemical reactions. A summary of its key physical properties is presented in Table 1.

## Data Presentation

Table 1: Summary of Physical Properties of **Indene Oxide**

Property	Value	Source(s)
Molecular Formula	C <sub>9</sub> H <sub>8</sub> O	[3][4][5]
Molecular Weight	132.16 g/mol	[3][4][5]
CAS Registry Number	768-22-9	[3]
Appearance	Colorless to pale yellow liquid	[1]
Melting Point	24.5 °C	[3]
Boiling Point	226.9 °C at 760 mmHg	[3]
Density	1.22 g/cm <sup>3</sup>	[3]
Refractive Index	1.62	[3]
Solubility	Insoluble in water, soluble in organic solvents.	

## Experimental Protocols

While specific experimental protocols for the determination of the physical properties of **indene oxide** are not extensively detailed in publicly available literature, the following are general, well-established methodologies for characterizing similar organic compounds.

### Melting Point Determination (Capillary Method)

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure substance, the melting point is a sharp, well-defined temperature.

- Apparatus: Melting point apparatus, capillary tubes, thermometer.
- Procedure:
  - A small, finely powdered sample of the solid is packed into a thin-walled capillary tube, sealed at one end.[4][6][7]
  - The capillary tube is placed in a heating block of a melting point apparatus, adjacent to a calibrated thermometer.[4][6]

- The sample is heated at a steady, slow rate.[4][8]
- The temperature at which the first drop of liquid appears and the temperature at which the entire sample becomes liquid are recorded as the melting point range.[8]

## Boiling Point Determination (Distillation Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure of the gas above it.

- Apparatus: Distillation flask, condenser, receiving flask, thermometer, heating mantle.
- Procedure:
  - The liquid is placed in a distillation flask with a few boiling chips.[9]
  - The flask is heated, and the liquid is brought to a boil.
  - The thermometer is positioned so that the top of the bulb is level with the side arm of the distillation flask to accurately measure the temperature of the vapor.[9]
  - The temperature at which the vapor temperature remains constant during distillation is recorded as the boiling point.[9]

## Density Measurement (Pycnometer Method)

Density is the mass of a substance per unit volume.

- Apparatus: Pycnometer (a flask with a specific, accurately known volume), analytical balance.
- Procedure:
  - The empty pycnometer is weighed.
  - The pycnometer is filled with the liquid, and any excess is removed.
  - The filled pycnometer is weighed.

- The density is calculated by dividing the mass of the liquid (weight of filled pycnometer minus weight of empty pycnometer) by the known volume of the pycnometer.

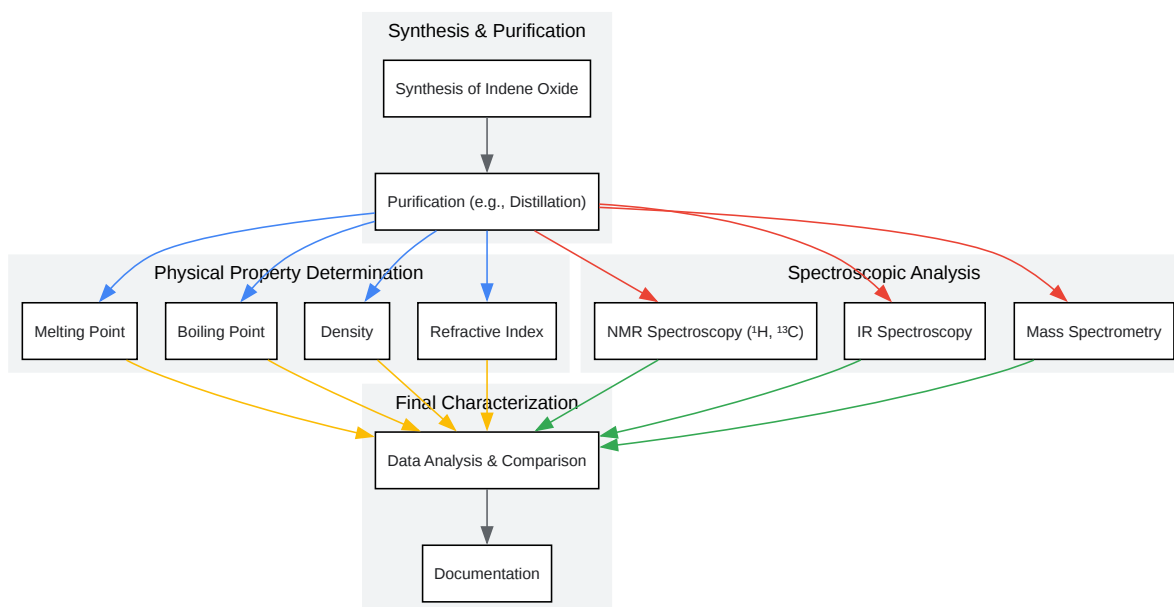
## Refractive Index Measurement (Abbe Refractometer)

The refractive index of a substance is a dimensionless number that describes how fast light travels through that material.

- Apparatus: Abbe refractometer, light source.
- Procedure:
  - A few drops of the liquid sample are placed on the prism of the refractometer.
  - The prism is closed, and the light source is adjusted.
  - The refractometer is adjusted until the dividing line between the light and dark fields is sharp and centered on the crosshairs.
  - The refractive index is read directly from the instrument's scale.

## Visualization of Characterization Workflow

The following diagram illustrates a general workflow for the physical and chemical characterization of a newly synthesized or purified chemical compound like **indene oxide**.



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Caption: General workflow for the characterization of a chemical compound.

## Conclusion

This technical guide provides a consolidated resource on the key physical properties of **indene oxide**, essential for its application in research and development. While specific, detailed experimental protocols for this compound are not readily available, the generalized methods presented here offer a solid foundation for its characterization. The provided data and methodologies are intended to facilitate the safe and effective use of **indene oxide** in the synthesis of novel molecules for pharmaceutical and materials science applications.

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